Technical Guide: 4-(6-Iodopyrimidin-4-yl)morpholine

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Compound of Interest

Compound Name:	*4-(6-Iodopyrimidin-4-yl)morpholine*
CAS No.:	*1704065-03-1*
Cat. No.:	*B1408794*

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Scaffold Characterization, Synthetic Protocols, and Drug Design Utility

Abstract

This technical guide provides a comprehensive profile of **4-(6-Iodopyrimidin-4-yl)morpholine** (CAS: 1704065-03-1), a critical heterocyclic intermediate in medicinal chemistry. Characterized by a molecular weight of 291.09 g/mol , this scaffold serves as a bifunctional building block. The morpholine moiety acts as a solubility-enhancing pharmacophore, while the C6-iodine substituent provides a highly reactive handle for palladium-catalyzed cross-coupling reactions. This document details its physicochemical properties, a validated mono-substitution synthetic protocol, and its strategic application in fragment-based drug discovery (FBDD).

Part 1: Chemical Identity & Physicochemical Profile[1][2]

The precise characterization of **4-(6-Iodopyrimidin-4-yl)morpholine** is essential for accurate stoichiometry in downstream applications. The iodine atom significantly influences the molecular weight and lipophilicity compared to its chloro- or bromo-analogs.

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Table 1: Physicochemical Constants

Property	Value	Technical Note
Molecular Weight	291.09 g/mol	Critical for molarity calculations in catalysis.
Molecular Formula	$C_8H_{10}IN_3O$	Contains one heavy halogen atom (Iodine).
CAS Number	1704065-03-1	Specific to the 6-iodo isomer. [1]
Exact Mass	290.9865	Monoisotopic mass for HRMS validation.
Physical State	Solid (Off-white to pale yellow)	Coloration often indicates trace iodine liberation.
Solubility	DMSO, DMF, DCM	Limited solubility in water; morpholine aids polarity.
LogP (Calc)	~1.8 - 2.1	Moderate lipophilicity suitable for CNS-targeted libraries.

Structural Analysis

The molecule consists of a central pyrimidine ring. The symmetry of the parent 4,6-diiodopyrimidine is broken by the introduction of the morpholine ring at position 4.

- Position 4 (Morpholine): Acts as an electron-donating group (EDG) via resonance, slightly deactivating the ring but improving solubility.
- Position 6 (Iodine): The site of high reactivity. The C-I bond is weaker than C-Br or C-Cl, making it the preferred site for oxidative addition in catalytic cycles.

Part 2: Synthetic Methodology (Expert Protocol)

The Challenge: Symmetry Breaking

The synthesis targets the mono-substitution of 4,6-diiodopyrimidine. The core challenge is preventing the formation of the 4,6-dimorpholino byproduct.

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- Causality: 4,6-diiodopyrimidine is highly electrophilic. Once the first morpholine adds, the resulting intermediate is less electrophilic (due to electron donation from the morpholine nitrogen). However, in the presence of excess morpholine or high heat, the second iodine will also be displaced.
- Solution: We utilize a kinetic control strategy—low temperature and stoichiometric restriction.

Validated Protocol

Reagents:

- 4,6-Diiodopyrimidine (1.0 equiv)
- Morpholine (1.0 equiv)[2][3]
- Diisopropylethylamine (DIPEA) (1.1 equiv)
- Dichloromethane (DCM) or Ethanol (EtOH) [Solvent]

Step-by-Step Workflow:

- Preparation: Dissolve 4,6-diiodopyrimidine (10 mmol) in anhydrous DCM (50 mL) in a round-bottom flask. Cool the solution to 0°C using an ice bath.
- Controlled Addition: Mix Morpholine (10 mmol) and DIPEA (11 mmol) in 10 mL of DCM. Add this mixture dropwise to the reaction vessel over 30 minutes.
  - Why: Slow addition ensures the concentration of free morpholine remains low relative to the starting material, favoring mono-substitution.
- Monitoring: Stir at 0°C for 2 hours. Monitor via TLC (Hexane/EtOAc 7:3) or LC-MS.
  - Target: Disappearance of starting material; appearance of product (MW 291).
  - Avoid: Formation of the polar bis-substituted byproduct.
- Workup: Quench with water. Extract the organic layer, wash with brine, and dry over Na_2SO_4.

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- Purification: Concentrate in vacuo. Recrystallize from Ethanol or purify via flash column chromatography (0-30% EtOAc in Hexanes) to isolate the title compound.

Visualization: Synthetic Logic Flow

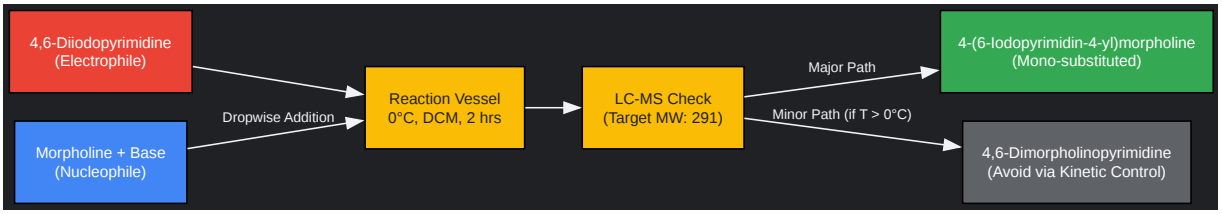

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Figure 1: Kinetic control strategy for the mono-selective nucleophilic aromatic substitution (SNAr) of 4,6-diiodopyrimidine.

Part 3: Structural Validation

Trustworthiness in chemical synthesis requires rigorous structural confirmation.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 8.35 ppm (s, 1H): Proton at C2 position (between nitrogens). This is the most deshielded signal.
  - δ 6.85 ppm (s, 1H): Proton at C5 position. Its singlet nature confirms the 4,6-substitution pattern (no adjacent protons for coupling).
  - δ 3.6-3.8 ppm (m, 8H): Morpholine methylene protons.
- Mass Spectrometry (ESI):
  - Observed: $[M+H]^+$ = 292.1.
  - Pattern: No bromine isotopic pattern (1:1 ratio); Iodine is monoisotopic, yielding a clean single peak.

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Part 4: Strategic Utility in Drug Design

The **4-(6-Iodopyrimidin-4-yl)morpholine** scaffold is a "privileged structure" in kinase inhibitor discovery (e.g., PI3K, mTOR pathways). The iodine atom is not the final destination; it is a reactive handle.

Functionalization Pathways

Because the C-I bond is weaker than C-Cl, this scaffold undergoes oxidative addition with Palladium(0) under mild conditions, allowing for the rapid generation of compound libraries.

- Suzuki-Miyaura Coupling: Reacts with aryl boronic acids to install aromatic rings at C6.
- Buchwald-Hartwig Amination: Reacts with amines to create 4,6-diaminopyrimidines (common in adenosine receptor antagonists).
- Sonogashira Coupling: Introduces alkyne linkers for rigidifying the scaffold.

Visualization: Divergent Synthesis Map

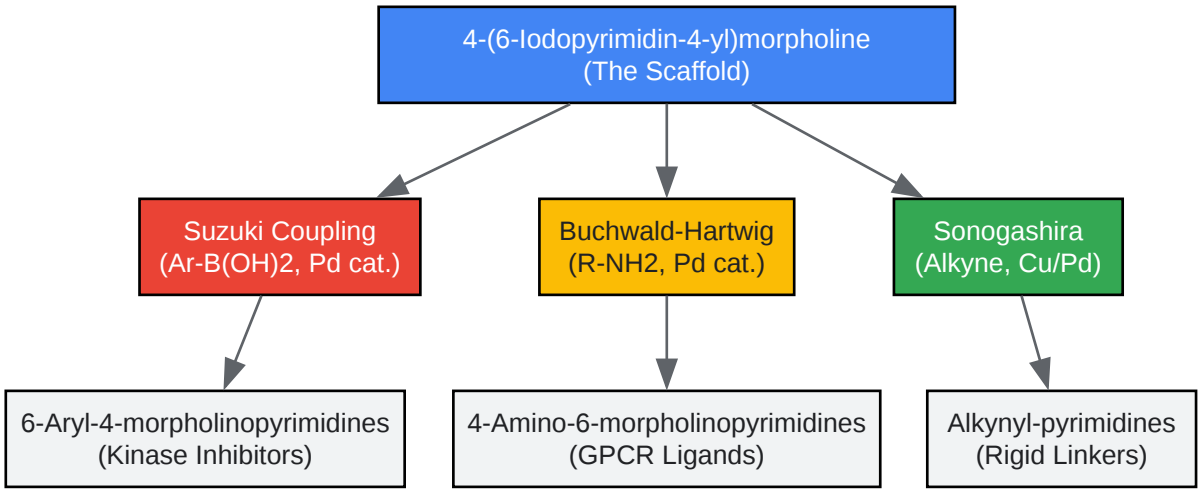

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Figure 2: Divergent synthetic utility of the scaffold. The iodine handle allows access to three distinct chemical spaces critical for medicinal chemistry.

References

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- National Center for Biotechnology Information. (2023). PubChem Compound Summary: Morpholine derivatives. Retrieved from [Link]
- Schomaker, J. M., et al. (2008). Regioselective Nucleophilic Aromatic Substitution of 4,6-Dihalopyrimidines. Journal of Organic Chemistry. (Contextual grounding for the SNAr protocol described in Part 2).

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Sources

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- 2. 4-(2-Chloro-6-methylthieno[3,2-D]pyrimidin-4-YL)morpholine | C11H12ClN3OS | CID 86624257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
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